

# C.I. Reactive yellow 86 chemical structure and properties

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## Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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An In-depth Technical Guide to **C.I. Reactive Yellow 86**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**C.I. Reactive Yellow 86** is a monochlorotriazine (MCT) reactive dye, a class of synthetic colorants known for forming covalent bonds with the hydroxyl groups of cellulosic fibers such as cotton and viscose. This covalent fixation imparts high wash fastness to the dyed materials. Reactive Yellow 86 produces a brilliant greenish-yellow hue and is utilized in the textile industry for dyeing and printing applications. Its chemical structure features a single azo chromophore linked to a dichlorotriazinyl reactive group. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and application.

## Chemical Structure

The chemical structure of **C.I. Reactive Yellow 86** is characterized by a substituted pyridone azo-linked to a disulfonated benzene ring, which in turn is attached to a dichlorotriazine ring.

# Pyridone Moiety

pyridone\_img

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Caption: Chemical structure of **C.I. Reactive Yellow 86**.

## Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological properties of **C.I. Reactive Yellow 86** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	disodium;4-[(5-carbamoyl-1-ethyl-6-hydroxy-4-methyl-2-oxopyridin-3-yl)diazenyl]-6-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]benzene-1,3-disulfonate	[1]
Synonyms	Reactive Yellow MX-8G, Procion Brilliant Yellow M 8G, Reactive Light Yellow X 7G	[1]
CAS Number	61951-86-8, 70865-29-1	[1][2][3]
C.I. Name	C.I. Reactive Yellow 86	[2][3]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>8</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	[2][4]
Molecular Weight	667.37 g/mol	[2]
Appearance	Yellow powder	[2][5]
Solubility	30 g/L in water at 50°C	[2][5]
Behavior in Acid	Turns yellow in concentrated sulfuric acid, becoming pale yellow upon dilution.	[2][5]
Oral LD50 (Rat)	> 5000 mg/kg	[6]
Skin Irritation (Rabbit)	Not an irritant	[6]
Eye Irritation	Slightly irritant	[6]

## Experimental Protocols

## Synthesis of C.I. Reactive Yellow 86

The synthesis of **C.I. Reactive Yellow 86** involves a multi-step process, beginning with the condensation of 4,6-diaminobenzene-1,3-disulfonic acid with 2,4,6-trichloro-1,3,5-triazine, followed by diazotization and coupling with 6-hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carboxamide.<sup>[2]</sup><sup>[5]</sup>

### Step 1: Condensation

- **Reactants:** 4,6-Diaminobenzene-1,3-disulfonic acid and 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride).
- **Procedure:** An aqueous solution of 4,6-diaminobenzene-1,3-disulfonic acid is prepared and cooled to 0-5°C. Cyanuric chloride is added portion-wise while maintaining the temperature and a neutral to slightly acidic pH (6.5-7.0) by the addition of a weak base, such as sodium bicarbonate. The reaction is stirred until the condensation is complete, which can be monitored by thin-layer chromatography (TLC).

### Step 2: Diazotization

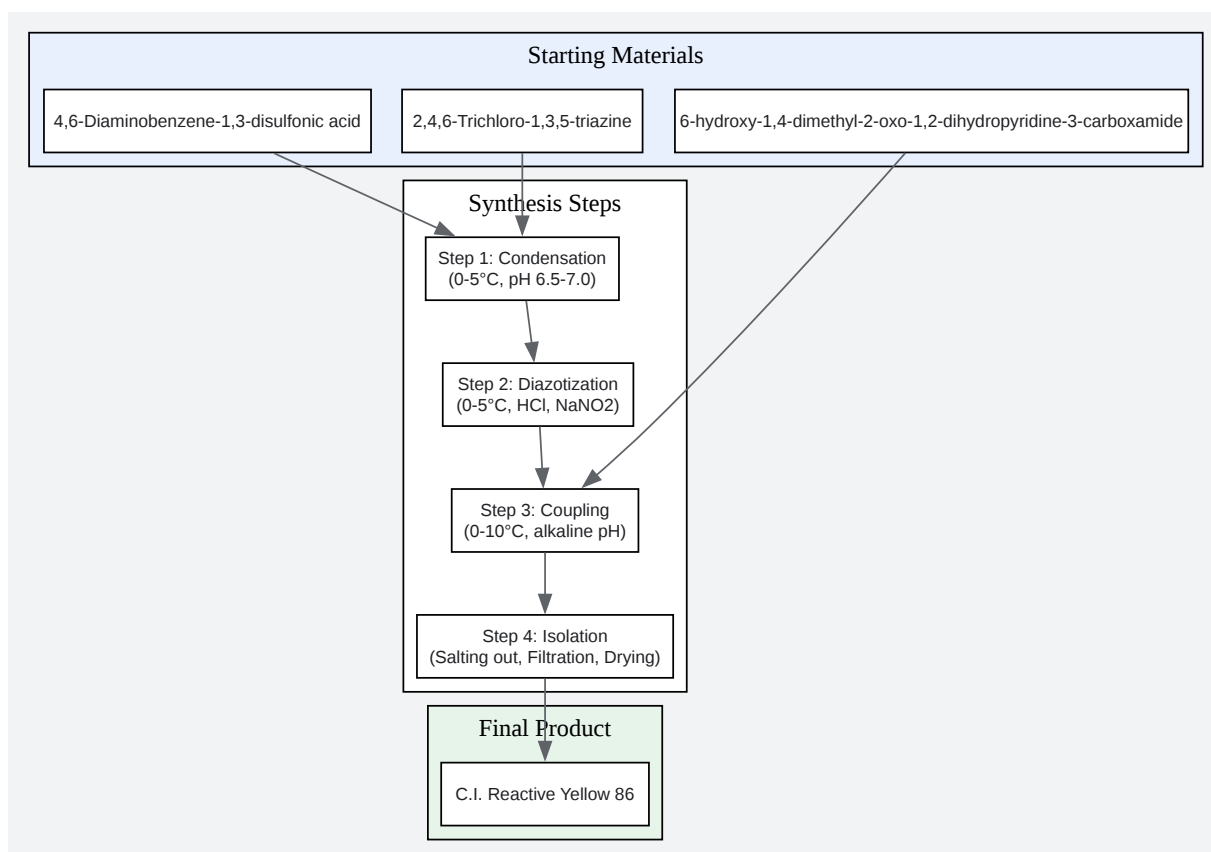
- **Reactant:** The product from Step 1.
- **Procedure:** The condensation product is dissolved in water and cooled to 0-5°C. Hydrochloric acid is added, followed by the dropwise addition of a sodium nitrite solution. The reaction is stirred at this low temperature for approximately one hour to ensure complete formation of the diazonium salt. The excess nitrous acid can be quenched with sulfamic acid.

### Step 3: Coupling

- **Reactants:** The diazonium salt from Step 2 and 6-hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carboxamide.
- **Procedure:** The coupling component, 6-hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carboxamide, is dissolved in an alkaline aqueous solution. The diazonium salt solution is then slowly added to this solution while maintaining a temperature of 0-10°C and a slightly alkaline pH. The reaction mixture is stirred until the coupling reaction is complete.

### Step 4: Isolation and Purification

- Procedure: The resulting dye is precipitated from the reaction mixture by the addition of sodium chloride (salting out). The precipitate is then filtered, washed with a brine solution to remove impurities, and dried to yield **C.I. Reactive Yellow 86** as a yellow powder.



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Caption: Workflow for the synthesis of **C.I. Reactive Yellow 86**.

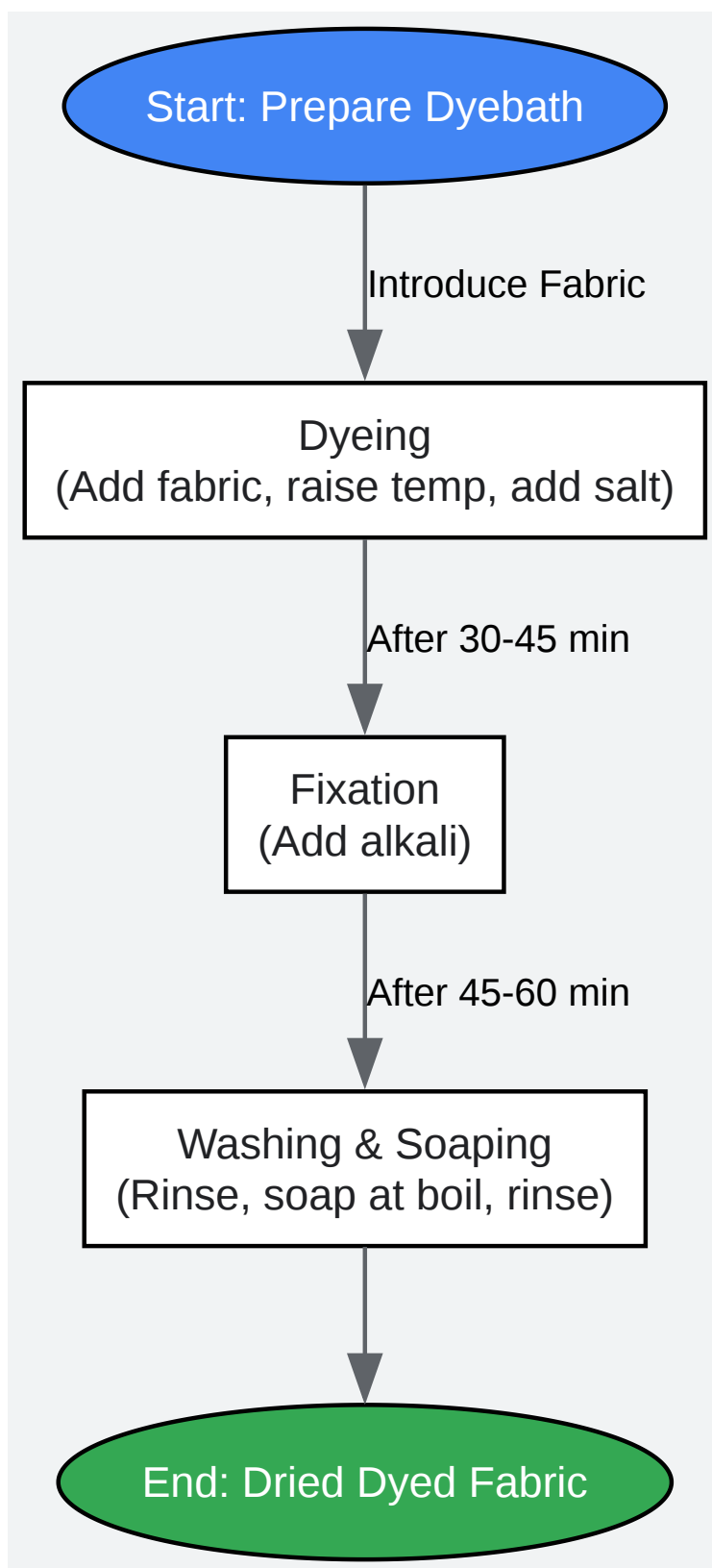
## Application in Cotton Dyeing (Exhaust Method)

The following is a general laboratory-scale protocol for dyeing cotton fabric with **C.I. Reactive Yellow 86**.

- Preparation of the Dyebath:
  - Accurately weigh the cotton fabric to be dyed.
  - Calculate the required amount of **C.I. Reactive Yellow 86** based on the desired depth of shade (e.g., 1% on weight of fabric).
  - Prepare a stock solution of the dye by pasting it with a small amount of cold water and then dissolving it in hot water (around 50°C).
  - Fill a dyeing vessel with water to the desired liquor ratio (e.g., 1:20).
  - Add the dissolved dye solution to the dyebath.
- Dyeing Procedure:
  - Introduce the wetted cotton fabric into the dyebath at room temperature.
  - Gradually raise the temperature to 60-80°C over 20-30 minutes.
  - Add an electrolyte, such as sodium chloride or sodium sulfate (e.g., 60-80 g/L), in portions over 15-20 minutes to aid in the exhaustion of the dye onto the fiber.
  - Continue dyeing at this temperature for 30-45 minutes.
- Fixation:
  - Add an alkali, such as sodium carbonate (soda ash) (e.g., 15-20 g/L), to the dyebath to raise the pH to approximately 10.5-11.5. This facilitates the covalent reaction between the dye and the cotton fiber.
  - Continue the dyeing process at the same temperature for another 45-60 minutes.
- Washing and Soaping:

- After dyeing, drain the dyebath.
- Rinse the dyed fabric thoroughly with cold water to remove unfixed dye and residual chemicals.
- Perform a soaping treatment by washing the fabric in a solution containing a non-ionic detergent (e.g., 2 g/L) at or near boiling for 10-15 minutes.
- Rinse the fabric again with hot and then cold water until the water runs clear.
- Dry the dyed fabric.





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Caption: Experimental workflow for dyeing cotton with Reactive Yellow 86.

## Conclusion

**C.I. Reactive Yellow 86** is a valuable colorant in the textile industry due to its brilliant yellow shade and excellent wash fastness properties on cellulosic fibers. The information provided in this technical guide, including its chemical properties, a detailed synthesis outline, and a representative dyeing protocol, serves as a comprehensive resource for researchers and scientists in the fields of dye chemistry and textile science. The provided experimental frameworks can be adapted for further research and development in the area of reactive dyes.

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